

Preliminary Toxicological Profile of N-Desmethyl Rosiglitazone: A Data-Driven Guide

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Compound of Interest		
Compound Name:	N-Desmethyl Rosiglitazone	
Cat. No.:	B021104	Get Quote

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Abstract

N-Desmethyl Rosiglitazone is a primary metabolite of Rosiglitazone, an insulin-sensitizing agent of the thiazolidinedione class. Understanding the toxicological profile of this metabolite is crucial for a comprehensive safety assessment of the parent drug. This technical guide synthesizes the currently available, albeit limited, preclinical data on the toxicological screening of **N-Desmethyl Rosiglitazone**. While extensive research has focused on the parent compound, Rosiglitazone, direct toxicological evaluation of its N-desmethyl metabolite is not widely published. This document aims to present the existing information, highlight data gaps, and provide a framework for future toxicological investigation.

Introduction

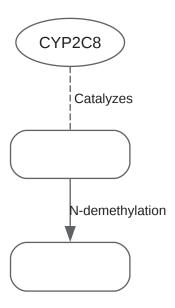
Rosiglitazone, a potent agonist of the peroxisome proliferator-activated receptor-gamma (PPARy), has been utilized in the management of type 2 diabetes. Its metabolism is extensive, primarily occurring in the liver via N-demethylation and hydroxylation. The major routes of metabolism involve cytochrome P450 isoenzymes, with CYP2C8 being the principal enzyme responsible for the formation of **N-Desmethyl Rosiglitazone**.[1] While the pharmacological and toxicological properties of Rosiglitazone have been subjects of numerous studies, leading to concerns about cardiovascular risks and hepatotoxicity, the specific toxicological profile of its metabolites, including **N-Desmethyl Rosiglitazone**, is less characterized.[2][3][4][5][6] This

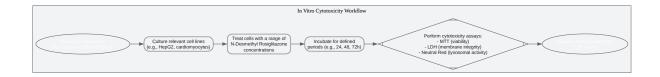


guide focuses on collating the preliminary toxicological screening information available for **N-Desmethyl Rosiglitazone** to aid in its safety and risk assessment.

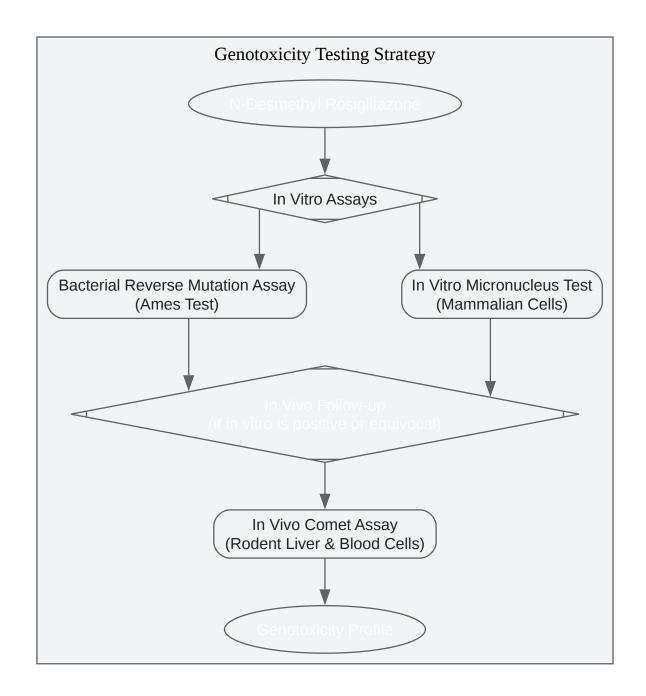
Metabolic Pathway of Rosiglitazone to N-Desmethyl Rosiglitazone

The biotransformation of Rosiglitazone to **N-Desmethyl Rosiglitazone** is a critical step in its clearance. This metabolic process is primarily mediated by the cytochrome P450 enzyme CYP2C8 in the liver.









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